Comparative Bioactivity Guide: 4-(Benzylamino)-6-methoxynicotinic Acid vs. 6-Chloronicotinic Acid

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Compound of Interest

Compound Name:	*4-(Benzylamino)-6-methoxynicotinic Acid*
Cat. No.:	*B12459358*

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Executive Summary

This guide provides a technical comparison between 6-chloronicotinic acid (6-CNA) and its functionalized derivative, **4-(benzylamino)-6-methoxynicotinic acid** (4-BMA).

While 6-CNA serves as a foundational electrophilic building block in the synthesis of neonicotinoids and pharmaceuticals, recent data (2024) has elucidated a specific neurotoxic profile involving the C3ar1/C1qa signaling axis. In contrast, 4-BMA represents an advanced pharmacophore, specifically designed as a scaffold for CCR4 antagonists and DHODH inhibitors. The transition from the 6-chloro to the 6-methoxy-4-benzylamino motif signifies a shift from a reactive, potentially toxic precursor to a metabolically stable, target-specific ligand.

Chemical Identity & Physicochemical Profile

The following table contrasts the fundamental properties determining the bioactivity and experimental handling of these compounds.

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Feature	6-Chloronicotinic Acid (6-CNA)	4-(Benzylamino)-6-methoxynicotinic Acid (4-BMA)
CAS Number	5326-23-8	1386447-69-3
Molecular Weight	157.55 g/mol	258.27 g/mol
Role	Reactive Intermediate / Metabolite	Advanced Scaffold / Pharmacophore
Reactivity	High (Electrophilic at C6 via SNAr)	Low (Nucleophilic/Stable)
Lipophilicity (LogP)	~0.85 (Low)	~2.5 (Moderate, Membrane Permeable)
Primary Target	Non-specific (C3ar1 activation)	CCR4 (Chemokine Receptor 4), DHODH
Key Hazard	Neurotoxicity (NSC disruption)	Skin/Eye Irritant (Standard Organic)

Biological Activity Analysis

A. 6-Chloronicotinic Acid: The Neurotoxic Precursor

Historically viewed merely as an agrochemical metabolite (e.g., of imidacloprid), 6-CNA has recently been re-evaluated for specific off-target bioactivity.

- Mechanism of Action: 6-CNA acts as a stressor on Neural Stem Cells (NSCs). It upregulates the C3ar1/C1qa signaling axis, a complement pathway associated with inflammation.
- Experimental Outcome: In vitro exposure leads to:
  - Inhibition of NSC proliferation.
  - Disruption of neurosphere formation.
  - Induction of apoptosis via inflammatory cascades.

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- Implication: In drug design, the 6-chloro moiety is a liability if left metabolically exposed. It must be displaced or shielded to prevent neurotoxic side effects.

B. 4-(Benzylamino)-6-methoxynicotinic Acid: The Functional Scaffold

This compound is synthesized to eliminate the electrophilic liability of 6-CNA and introduce specific binding interactions.

- CCR4 Antagonism: The 4-benzylamino group occupies the hydrophobic pocket of the C-C chemokine receptor type 4 (CCR4), a target for T-cell leukemia and atopic dermatitis. The 6-methoxy group provides metabolic stability (blocking the C6 oxidation site) and hydrogen bond acceptance.

- Structural Advantages:

  - Displacement of Chlorine: The SNAr replacement of the 6-chloro group with a methoxy group removes the reactivity responsible for non-specific protein alkylation.

  - Lipophilic Efficiency: The benzyl ring increases LogP, enhancing cell membrane permeability compared to the polar 6-CNA.

Synthetic Evolution & Pathway Visualization

The transformation from the toxic 6-CNA to the bioactive 4-BMA involves regioselective substitution. This pathway is critical for understanding the "cleanup" of the bioactivity profile.

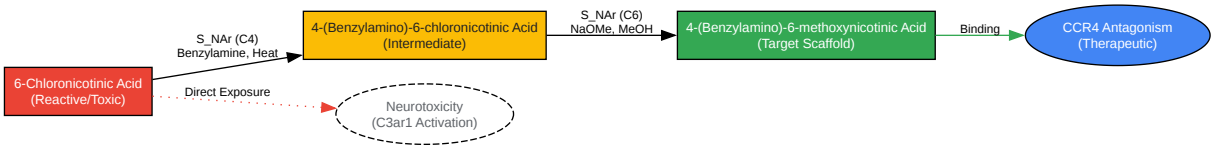

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Figure 1: Synthetic and biological divergence. The red path indicates toxicity associated with the starting material; the green path shows the evolution toward the therapeutic scaffold.

Experimental Protocols

To validate the bioactivity differences, the following protocols are recommended.

Protocol A: Synthesis of 4-(Benzylamino)-6-methoxynicotinic Acid

Rationale: To generate the stable scaffold from the reactive precursor.

- Starting Material: Dissolve 6-chloronicotinic acid (1.0 eq) in ethanol.
- C4-Amination: Add benzylamine (2.5 eq). Reflux at 80°C for 12 hours.
  - Checkpoint: Monitor TLC for disappearance of 6-CNA. The product is 4-(benzylamino)-6-chloronicotinic acid.
- C6-Methoxylation: Isolate the intermediate and dissolve in methanol. Add Sodium Methoxide (NaOMe, 3.0 eq).
- Reaction: Heat in a sealed tube at 100°C for 24 hours.
- Workup: Acidify with 1N HCl to precipitate the product. Filter and recrystallize.[1]
  - Validation: 1H NMR should show a singlet at ~3.9 ppm (Methoxy) and disappearance of C6-H doublet shifts.

Protocol B: NSC Neurotoxicity Comparative Assay

Rationale: To quantify the safety improvement of 4-BMA over 6-CNA.

- Cell Line: Mouse Neural Stem Cells (mNSCs).
- Treatment:
  - Group A: Vehicle (DMSO).

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- Group B: 6-CNA (10 µM, 50 µM, 100 µM).
- Group C: 4-BMA (10 µM, 50 µM, 100 µM).

- Incubation: 48 hours.
- Readout:
  - Proliferation: CCK-8 assay or EdU incorporation.
  - Gene Expression: qPCR for C3ar1 and C1qa (markers of 6-CNA toxicity).
- Expected Result: Group B (6-CNA) will show dose-dependent reduction in proliferation and upregulation of C3ar1. Group C (4-BMA) should show negligible toxicity at equipotent concentrations.

References

- PubChem.6-Chloronicotinic acid | C6H4ClNO2 | CID 79222. National Library of Medicine.
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- BenchChem.Strategic Retrosynthetic Analysis of Substituted Nicotinates.

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